

Essential Safety and Logistical Information for Handling Histamine-13C5

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Compound of Interest

Compound Name: *Histamine-13C5*

Cat. No.: *B15613748*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Histamine-13C5**. The following procedures and recommendations are designed to ensure safe operational handling and disposal, fostering a secure laboratory environment.

Personal Protective Equipment (PPE)

The primary routes of exposure to histamine and its analogs are inhalation and skin or eye contact.^[1] Therefore, appropriate personal protective equipment is mandatory to minimize risk. The following table summarizes the required PPE for handling **Histamine-13C5**, which is typically a solid powder.^[2]

Protection Type	Required PPE	Specifications and Rationale
Eye and Face Protection	Safety glasses with side-shields or Goggles	Must be ANSI Z87.1 compliant. [3] Provides protection from splashes and airborne particles.[1][4] A face shield may be necessary for tasks with a high risk of splashing.[4] [5]
Skin and Body Protection	Laboratory Coat	Protects clothing and skin from spills.[1][4] Fire-resistant coats are recommended when working with flammable materials.
Disposable Nitrile Gloves	Provides a barrier against skin contact.[3][4] It is recommended to use double gloves for added protection.[3] If contact with the chemical occurs, gloves should be removed immediately, and hands washed thoroughly.[3]	
Respiratory Protection	Particulate Respirator (e.g., N95)	Necessary when handling the powder outside of a chemical fume hood to prevent inhalation of dust.[6][7] Use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7]

Operational Handling Plan

Safe handling of **Histamine-13C5** requires adherence to standard laboratory safety practices to prevent exposure and contamination.

Engineering Controls:

- Ventilation: Always handle **Histamine-13C5** in a well-ventilated area.[\[2\]](#)[\[6\]](#) A chemical fume hood is the preferred engineering control to minimize inhalation exposure.[\[1\]](#)[\[7\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[7\]](#)

Work Practices:

- Avoid generating dust when handling the solid form.[\[2\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[6\]](#)[\[7\]](#)
- Wash hands thoroughly with soap and water after handling the material.[\[6\]](#)
- Keep containers securely sealed when not in use.[\[6\]](#)
- Store the compound in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[7\]](#) Recommended storage is refrigerated between 2 and 8 °C.[\[2\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Remove contact lenses if present and easy to do.[2] Seek medical attention if irritation persists.[2]
Skin Contact	Immediately remove all contaminated clothing.[6] Flush skin with plenty of running water and soap.[6][8] Seek medical attention if irritation or a rash occurs.[2]
Inhalation	Move the affected person to fresh air.[8] If breathing is difficult, provide oxygen.[8] Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[7]

Spill Response:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE, including a respirator.[6]
 - Use dry clean-up procedures to avoid generating dust.[6]
 - Carefully sweep or vacuum the spilled material. If vacuuming, use a HEPA-filtered vacuum cleaner.[6]
 - Place the collected material into a sealed container for disposal.[6]
- Major Spills:
 - Evacuate the area and alert emergency responders.[6]

- Prevent the spillage from entering drains or waterways.[\[6\]](#)

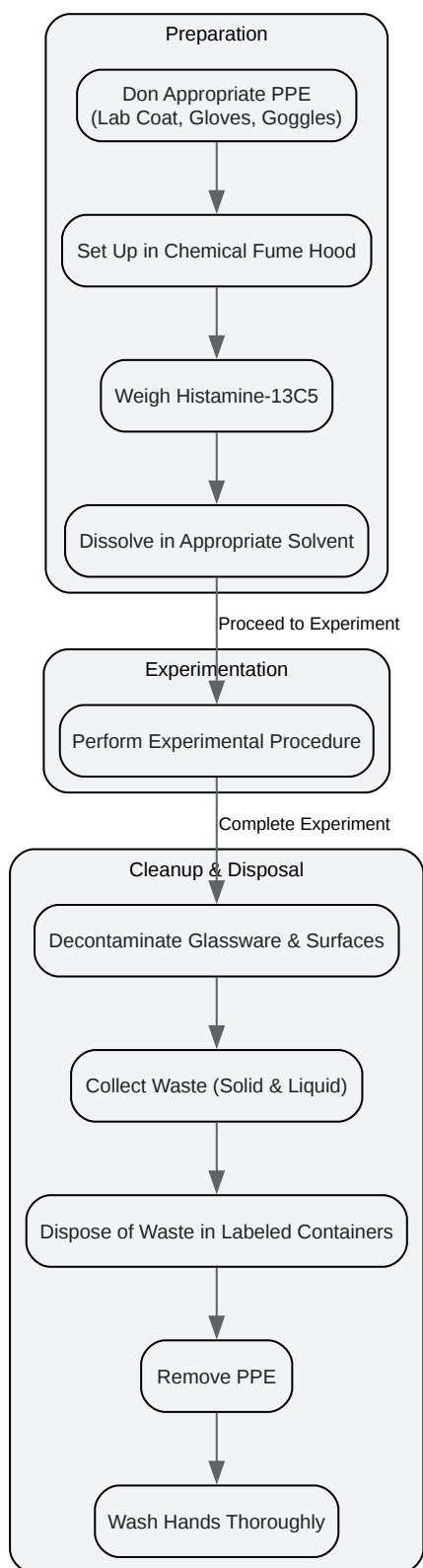
Disposal Plan

Chemical waste must be managed in accordance with local, regional, and national regulations.

- Waste Characterization: While the ^{13}C isotope is stable and not radioactive, **Histamine- $^{13}\text{C5}$** should be treated as chemical waste.
- Containerization: Collect waste material in a clearly labeled, sealed container.
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[\[2\]](#)[\[7\]](#)
Do not dispose of down the drain or in general waste.

Experimental Workflow

The following diagram illustrates a typical workflow for handling **Histamine- $^{13}\text{C5}$** in a laboratory setting, from preparation to disposal.



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